

GHS Hazard Classification of 1-Ethyl-4-ethynylbenzene: A Technical Guide

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Compound of Interest

Compound Name: 1-Ethyl-4-ethynylbenzene

Cat. No.: B1585293

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling for **1-Ethyl-4-ethynylbenzene** (CAS No. 40307-11-7). The information is intended to support researchers, scientists, and drug development professionals in the safe handling, use, and management of this compound.

Compound Overview


1-Ethyl-4-ethynylbenzene is an aromatic hydrocarbon with the chemical formula $C_{10}H_{10}$.^{[1][2]} It is characterized by a benzene ring substituted with both an ethyl and an ethynyl group.^[2] This structure, particularly the reactive ethynyl moiety, makes it a valuable building block in organic synthesis, including the development of advanced materials and pharmaceuticals.^{[2][3]}^[4] It typically appears as a colorless to pale yellow liquid with a distinct aromatic odor.^{[2][3]} While soluble in common organic solvents, it is only slightly soluble in water.^{[2][3]}

GHS Hazard Classification

According to aggregated data from multiple suppliers and regulatory notifications to the ECHA C&L Inventory, **1-Ethyl-4-ethynylbenzene** is classified as a hazardous substance.^[1] The GHS classification is summarized below.

Signal Word: Warning^{[1][5][6][7][8]}

GHS Pictogram:

 alt text

GHS07: Exclamation Mark[5][8]

Hazard Classes:

- Skin Irritation, Category 2[1][3][5][6][8]
- Serious Eye Irritation, Category 2[1][3][5][6][8]
- Specific Target Organ Toxicity — Single Exposure, Category 3; Respiratory Tract Irritation[1][3][5][6][8]

Hazard and Precautionary Statements

The following tables detail the specific hazard (H) and precautionary (P) statements associated with **1-Ethyl-4-ethynylbenzene**.

Table 1: GHS Hazard Statements

Code	Statement
H315	Causes skin irritation.[1][3][5][6][8]
H319	Causes serious eye irritation.[1][3][5][6][8]
H335	May cause respiratory irritation.[1][3][5][6][8]
H227	Combustible liquid.[9][10]

Table 2: GHS Precautionary Statements

Code	Statement
Prevention	
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1][3][5][6][7]
P264	Wash skin thoroughly after handling.[1][5][6][10]
P271	Use only outdoors or in a well-ventilated area.[1][3][5][6]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][3]
Response	
P302 + P352	IF ON SKIN: Wash with plenty of water.[1][3][9][10]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][3]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][5][6][7]
P312	Call a POISON CENTER/doctor if you feel unwell.[3]
P319	Get medical help if eye irritation persists.[1]
P321	Specific treatment (see supplemental first aid instruction on this label).[1][3]
P332 + P317	If skin irritation occurs: Get medical help.[1]
P337 + P317	If eye irritation persists: Get medical help.[1]
P362 + P364	Take off contaminated clothing and wash it before reuse.[1][3][10]
Storage	

P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[1][3]
P405	Store locked up.[1][3]
Disposal	
P501	Dispose of contents/container to an approved waste disposal plant.[1][9]

Quantitative Hazard Data

While comprehensive toxicological data is limited, some quantitative physical hazard information is available.[3]

Table 3: Physicochemical Hazard Data

Parameter	Value	Source
Flash Point	71.1 °C (160.0 °F) - closed cup	[5][6][8]
Storage Class Code	10 - Combustible liquids	[5][6][8]

Toxicological Profile

The primary health hazards identified are related to irritation.[3]

- Skin Irritation: Causes reversible inflammatory damage to the skin upon contact.[1][3]
- Eye Irritation: Causes serious, but reversible, damage to the eyes.[1][3]
- Respiratory Tract Irritation: Inhalation of vapors or mists may cause irritation to the respiratory system.[1][3] The target organ specified is the respiratory system.[5][6][8]

Information regarding chronic toxicity, carcinogenicity, and mutagenicity is not widely available in the scientific literature.[3] As with many aromatic hydrocarbons, it should be handled with caution to avoid prolonged or repeated exposure.[3]

Experimental Protocols

The GHS classifications for skin and eye irritation are determined using standardized testing procedures, often following OECD (Organisation for Economic Co-operation and Development) guidelines. While the specific test reports for **1-Ethyl-4-ethynylbenzene** are not publicly available, the methodologies below describe the standard protocols for these endpoints.

Skin Irritation Testing (OECD 439)

The determination of skin irritation potential is typically conducted using an in vitro method with a Reconstructed Human Epidermis (RhE) model. This animal-free method is a regulatory-accepted replacement for traditional animal testing.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[10\]](#)

Methodology:

- **Model Preparation:** Three-dimensional RhE tissue models, which mimic the properties of the human epidermis, are cultured to a stable state.[\[1\]](#)[\[7\]](#)
- **Test Substance Application:** A small amount of the test substance (e.g., **1-Ethyl-4-ethynylbenzene**) is applied topically to the surface of the RhE tissue. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% Sodium Dodecyl Sulfate) are run in parallel.[\[6\]](#)
- **Exposure and Incubation:** The substance remains in contact with the tissue for a defined period (e.g., 60 minutes) at 37°C.[\[6\]](#) Afterward, the substance is washed off, and the tissues are incubated for a further period (e.g., 42 hours) to allow for the development of cytotoxic effects.[\[6\]](#)
- **Viability Assessment:** Tissue viability is measured using a colorimetric assay, such as the MTT assay. The enzyme mitochondrial dehydrogenase in viable cells converts the MTT dye into a blue formazan salt.[\[3\]](#) The amount of formazan produced is proportional to the number of living cells.
- **Classification:** The viability of the test substance-treated tissues is compared to the negative control. A substance is classified as a Skin Irritant (Category 2) if the mean tissue viability is reduced to 50% or less.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Eye Irritation Testing (OECD 405)

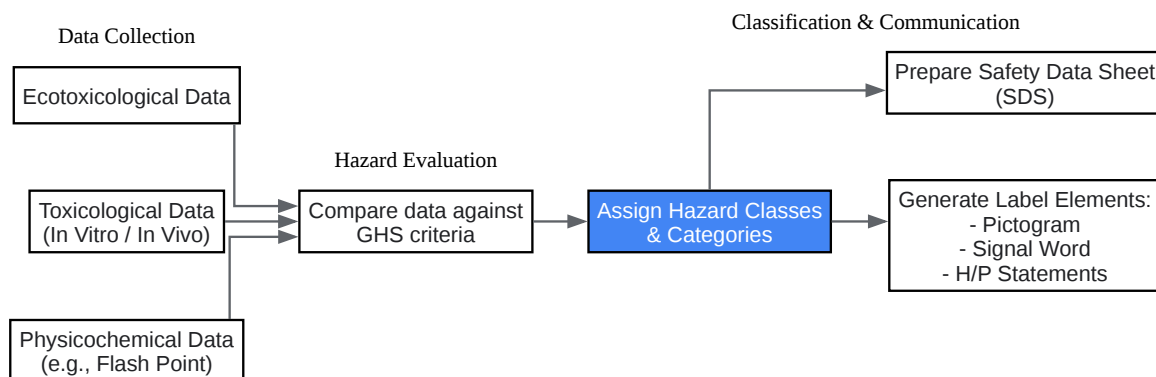
Historically, eye irritation testing was conducted in vivo using rabbits (Draize test). However, a tiered or weight-of-the-evidence approach is now strongly recommended to minimize animal use.^[11] This often involves in vitro or ex vivo methods as a first step. If in vivo testing is deemed necessary, the following protocol is a summary of OECD Guideline 405.

Methodology:

- **Animal Selection:** Healthy, young adult albino rabbits are used, as their eyes are generally more sensitive and lack pigment for easier observation.^{[4][5]}
- **Initial Test:** A single dose of the test substance is applied into the conjunctival sac of one eye of a single animal.^{[2][4][5]} The other eye serves as an untreated control.^{[2][5]} The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.^[11]
- **Observation:** The eye is examined for signs of irritation at 1, 24, 48, and 72 hours after application.^[4] Observations are scored for corneal opacity, iritis, and conjunctival redness and chemosis (swelling).^[5]
- **Confirmatory Test:** If a severe or corrosive effect is not observed, the response is confirmed using up to two additional animals, typically in a sequential manner.^{[2][4][5]}
- **Classification:** The classification is based on the severity and reversibility of the observed effects. A substance is classified as Serious Eye Irritation (Category 2) if it produces reversible eye irritation within a 21-day observation period.

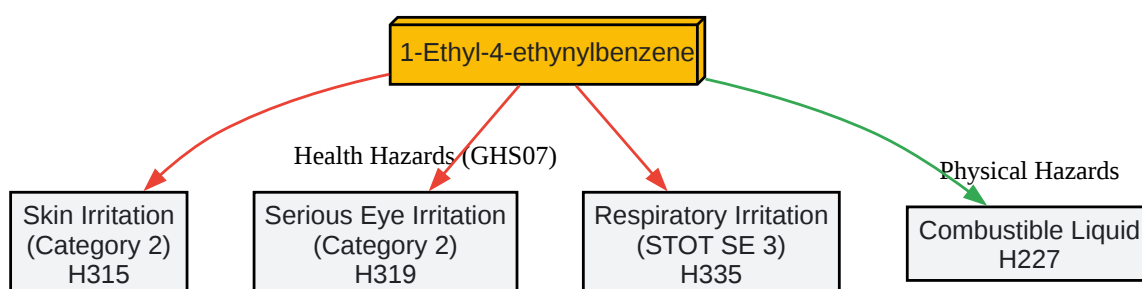
Visualizations

The following diagrams illustrate the GHS classification process and the specific hazards of **1-Ethyl-4-ethynylbenzene**.



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Caption: GHS classification workflow from data collection to hazard communication.



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Caption: Hazard relationship diagram for **1-Ethyl-4-ethynylbenzene**.

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References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. ACUTE EYE IRRITATION OECD GUIDELINE BY SEJAL AGRAWAL | PPTX [[slideshare.net](https://www.slideshare.net)]
- 3. oecd.org [oecd.org]
- 4. oecd.org [oecd.org]
- 5. nucro-technics.com [nucro-technics.com]
- 6. x-cellr8.com [x-cellr8.com]
- 7. iivs.org [iivs.org]
- 8. Automatic GHS Classification - CHEMDOX [chemdox.com]
- 9. oecd.org [oecd.org]
- 10. thepsci.eu [thepsci.eu]
- 11. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
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